

# Measuring TREM2 Activation Following AL002 Treatment: Application Notes and Protocols

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## Compound of Interest

Compound Name: AL002  
Cat. No.: B15613663

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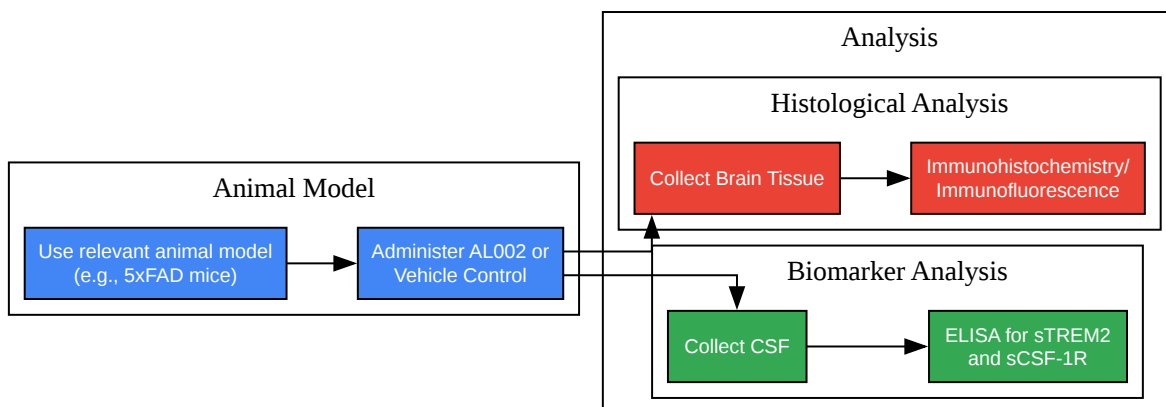
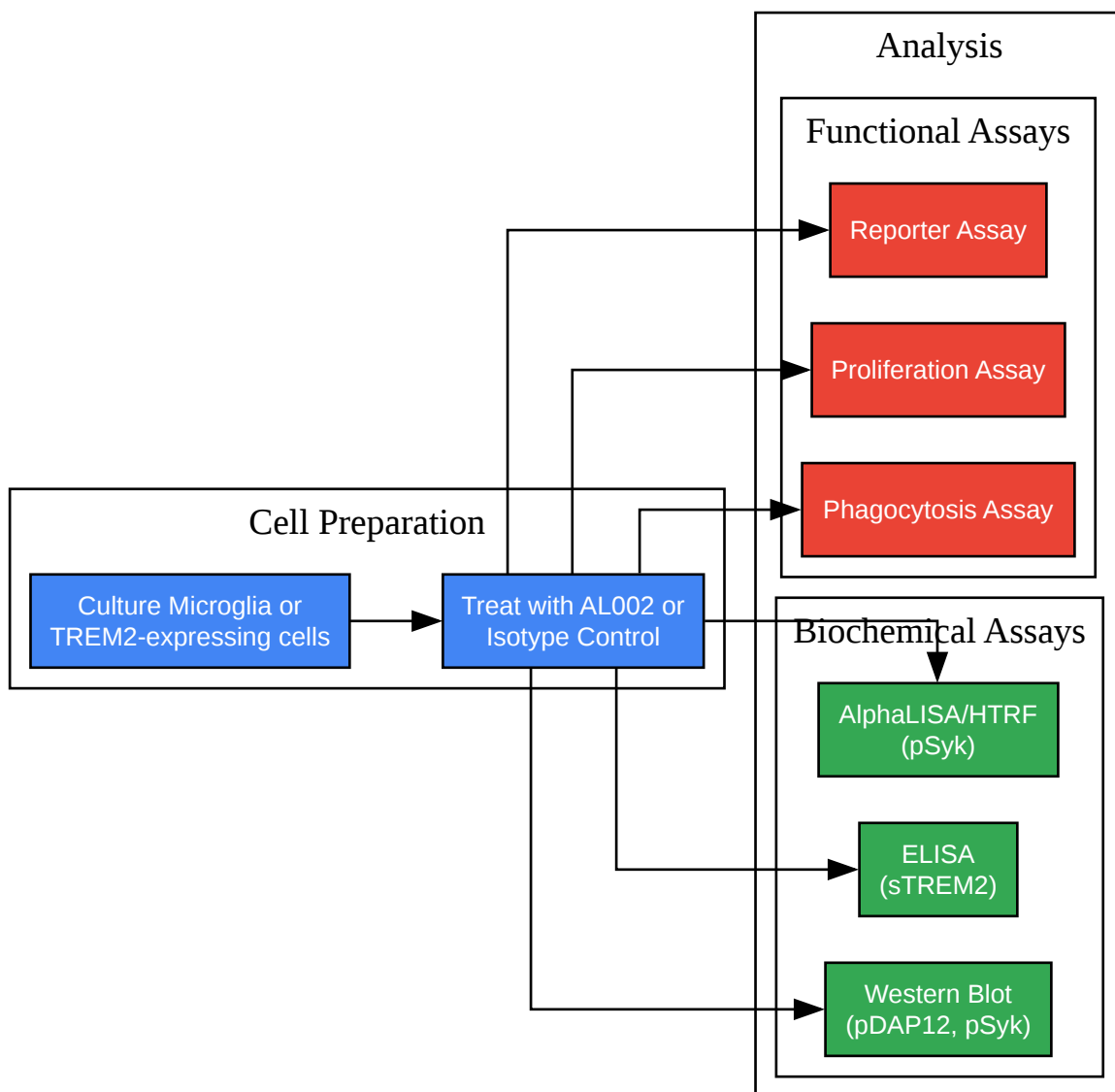
## Introduction

**AL002** is a humanized monoclonal antibody designed to activate the Triggering Receptor Expressed on Myeloid Cells 2 (TREM2), a critical receptor on microglia, the resident immune cells of the central nervous system.[1][2] Activation of TREM2 signaling is a promising therapeutic strategy for neurodegenerative diseases like Alzheimer's disease, as it is thought to enhance microglial function, including phagocytosis of cellular debris and amyloid-beta (A $\beta$ ) plaques, and promote microglial proliferation and survival.[2][3] This document provides detailed application notes and protocols for measuring the activation of TREM2 in response to **AL002** treatment, encompassing both in vitro and in vivo methodologies.

## AL002 Mechanism of Action and TREM2 Signaling Pathway

**AL002** binds to the extracellular domain of TREM2, promoting its association with the transmembrane adaptor protein DAP12.[1] This clustering initiates a downstream signaling cascade, beginning with the phosphorylation of tyrosine residues within the Immunoreceptor

Tyrosine-based Activation Motif (ITAM) of DAP12. This phosphorylation event serves as a docking site for the Spleen Tyrosine Kinase (Syk), which, upon recruitment, becomes activated through phosphorylation.[2][4] Activated Syk then propagates the signal through various downstream effectors, including PI3K, leading to enhanced cell survival, proliferation, and phagocytic activity.[1]



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## References

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- [3. Preclinical and first-in-human evaluation of AL002, a novel TREM2 agonistic antibody for Alzheimer's disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Frontiers | Microglial TREM2/DAP12 Signaling: A Double-Edged Sword in Neural Diseases \[frontiersin.org\]](#)
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